

A Comprehensive Technical Guide to the Natural Sources of Maytansinoid Compounds

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Compound of Interest

Compound Name: *Maytansinoid B*

Cat. No.: *B10857187*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the natural sources of maytansinoid compounds, potent antitumor agents that serve as critical payloads in antibody-drug conjugates (ADCs). This document details the primary producers, quantitative yields, and the intricate biosynthetic pathways involved in their creation. Furthermore, it outlines detailed experimental protocols for the extraction, isolation, and purification of these valuable secondary metabolites.

Natural Sources of Maytansinoids

Maytansinoid compounds, characterized by their 19-membered ansa macrolactam structure, have been isolated from a diverse range of organisms, including higher plants, mosses, and various microorganisms.

Higher Plants

The initial discovery of maytansinoids was in higher plants, primarily from the families Celastraceae, Rhamnaceae, and Euphorbiaceae.

- **Celastraceae Family:** The East African shrub *Maytenus serrata* was the first identified source of maytansine.^{[1][2][3][4][5]} Other species within this family, such as those from the genera *Putterlickia* (e.g., *Putterlickia pyracantha*) and *Maytenus*, are also known to produce maytansinoids.^{[5][6][7]} However, the production of maytansinoids in these plants can be inconsistent, with some individual plants not containing detectable levels of the compounds.^[7]
- **Euphorbiaceae Family:** The seeds of *Trewia nudiflora* are a significant source of various maytansinoids, including *trewiasine*, *dehydrotrewiasine*, and *maytanbutine*.^{[8][9][10][11]}
- **Rhamnaceae Family:** Certain species within this family have also been reported to produce maytansinoids.

Mosses

Maytansinoids have also been isolated from certain species of mosses, representing an alternative botanical source for these potent compounds.

Microorganisms

Microorganisms, particularly actinomycetes and endophytic fungi, have emerged as promising and scalable sources of maytansinoids.

- **Actinomycetes:** The soil bacterium *Actinosynnema pretiosum* is a well-established producer of a class of maytansinoids known as *ansamitocins*, with *ansamitocin P-3* being a major product.^[12] This microbial source offers the advantage of large-scale fermentation for industrial production.
- **Endophytic Fungi:** Research has revealed that endophytic fungi residing within maytansinoid-producing plants are, in some cases, the actual producers of these compounds.^{[13][14]} This discovery has opened new avenues for the sustainable production of maytansinoids through fermentation of these fungal endophytes. The presence of maytansine in plants is now often attributed to these symbiotic microorganisms.^{[13][14]}

Quantitative Yields of Maytansinoids from Natural Sources

The concentration of maytansinoids varies significantly depending on the source organism and, in the case of microorganisms, the cultivation conditions.

Source Organism	Maytansinoid Compound(s)	Reported Yield/Concentration	Notes
Actinosynnema pretiosum (Wild Type)	Ansamitocin P-3	~85 mg/L	Yield can be influenced by fermentation conditions, such as the addition of Mg ²⁺ . [15]
Actinosynnema pretiosum (Engineered Strains)	Ansamitocin P-3	Up to 141 mg/L	Optimization of fermentation media and genetic engineering can significantly enhance production.[16]
Trewia nudiflora (Seeds)	Trewiasine, Dehydrotrewiasine, Maytanbutine	Trace amounts	While the seeds are a known source, the exact concentration in the raw material is generally low.[11]
Putterlickia pyracantha	Maytansine and various analogs	Variable	Maytansinoids are localized primarily in the root cortex.[6][17]
Maytenus serrata	Maytansine	Low	The original plant source, but yields are typically low.[1][2]

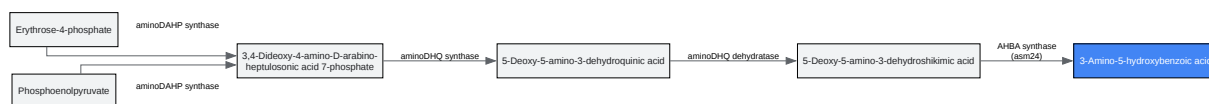
Biosynthesis of Maytansinoids

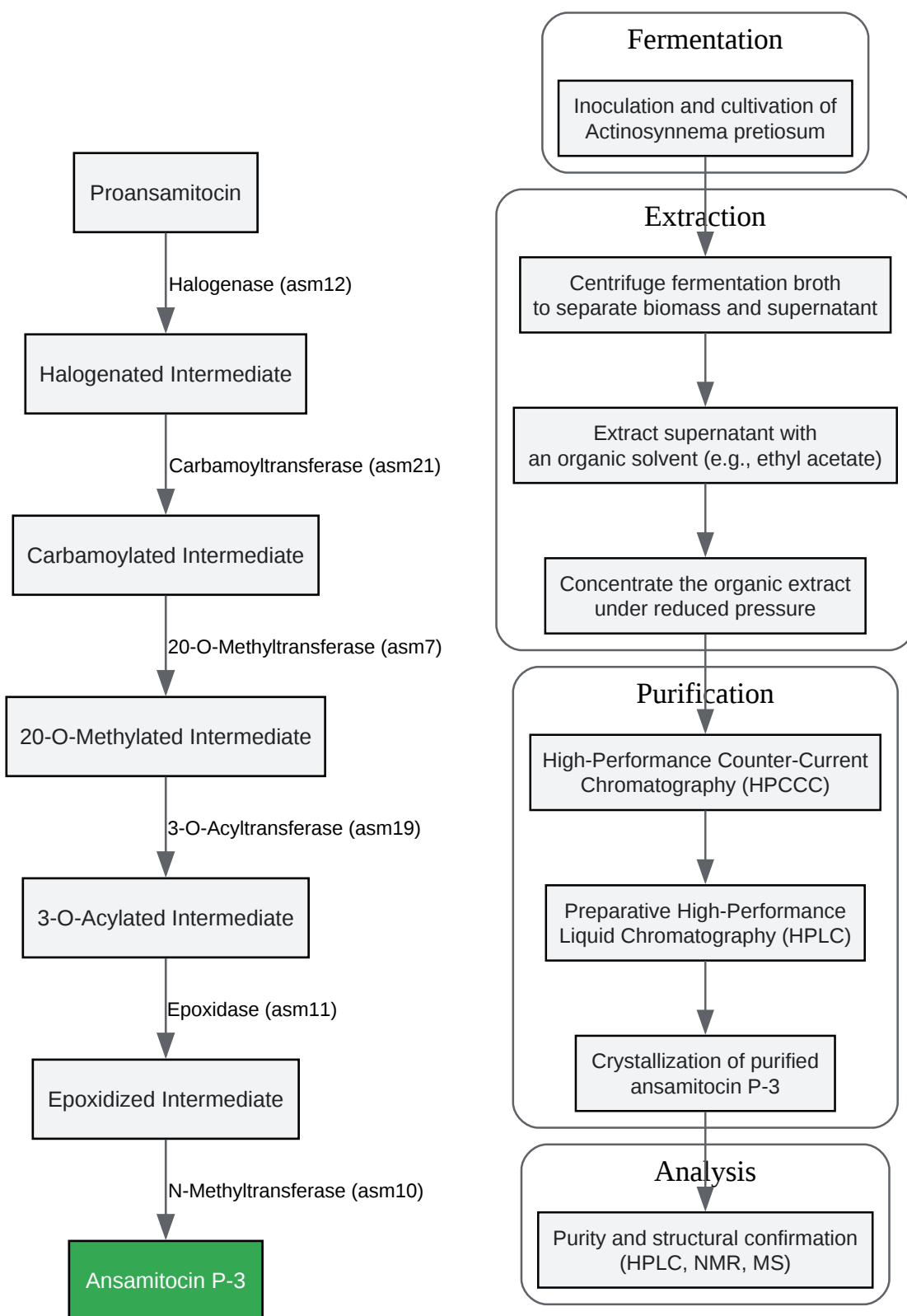
The biosynthesis of maytansinoids has been extensively studied in the actinomycete *Actinosynnema pretiosum*. The pathway involves the formation of a unique starter unit,

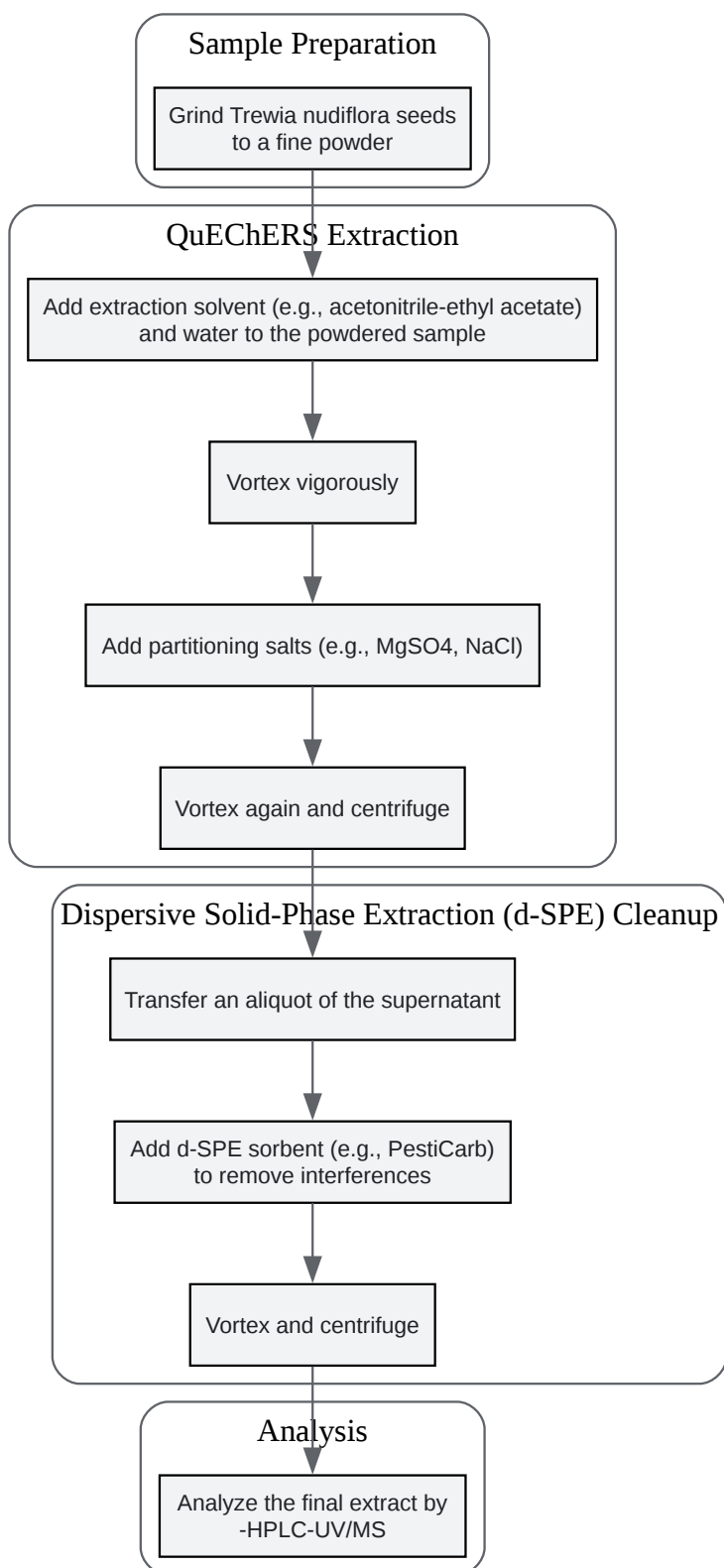
followed by polyketide chain assembly and a series of post-polyketide synthase modifications.

Synthesis of the Starter Unit: 3-Amino-5-hydroxybenzoic Acid (AHBA)

The biosynthesis of maytansinoids is initiated with the formation of 3-amino-5-hydroxybenzoic acid (AHBA), which serves as the starter unit for the polyketide synthase. The AHBA biosynthetic pathway is a branch of the shikimate pathway.







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References

- [1. Maytansinoids in cancer therapy: advancements in antibody–drug conjugates and nanotechnology-enhanced drug delivery systems - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. adcreview.com \[adcreview.com\]](#)
- [4. EP2596803A2 - Method of targeting specific cell populations using cell-binding agent maytansinoid conjugates linked via a non-cleavable linker, said conjugates, and methods of making said conjugates - Google Patents \[patents.google.com\]](#)
- [5. Maytansine | C34H46ClN3O10 | CID 5281828 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. Occurrence and spatial distribution of maytansinoids in Putterlickia pyracantha, an unexplored resource of anticancer compounds \[agris.fao.org\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. phytopharmajournal.com \[phytopharmajournal.com\]](#)
- [10. integrativebiology.ac.cn \[integrativebiology.ac.cn\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. Biosynthesis of Maytansinoids \[faculty.washington.edu\]](#)
- [13. Endophytes are hidden producers of maytansine in Putterlickia roots - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [14. researchgate.net \[researchgate.net\]](#)
- [15. Enhanced production of ansamitocin P-3 by addition of Mg²⁺ in fermentation of Actinosynnema pretiosum - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [16. researchgate.net \[researchgate.net\]](#)
- [17. pubs.acs.org \[pubs.acs.org\]](#)

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